

Taplucainium Preclinical & Early Clinical Development Data

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Compound Focus: Taplucainium Chloride

CAS No.: 2489565-37-7

Cat. No.: S12865047

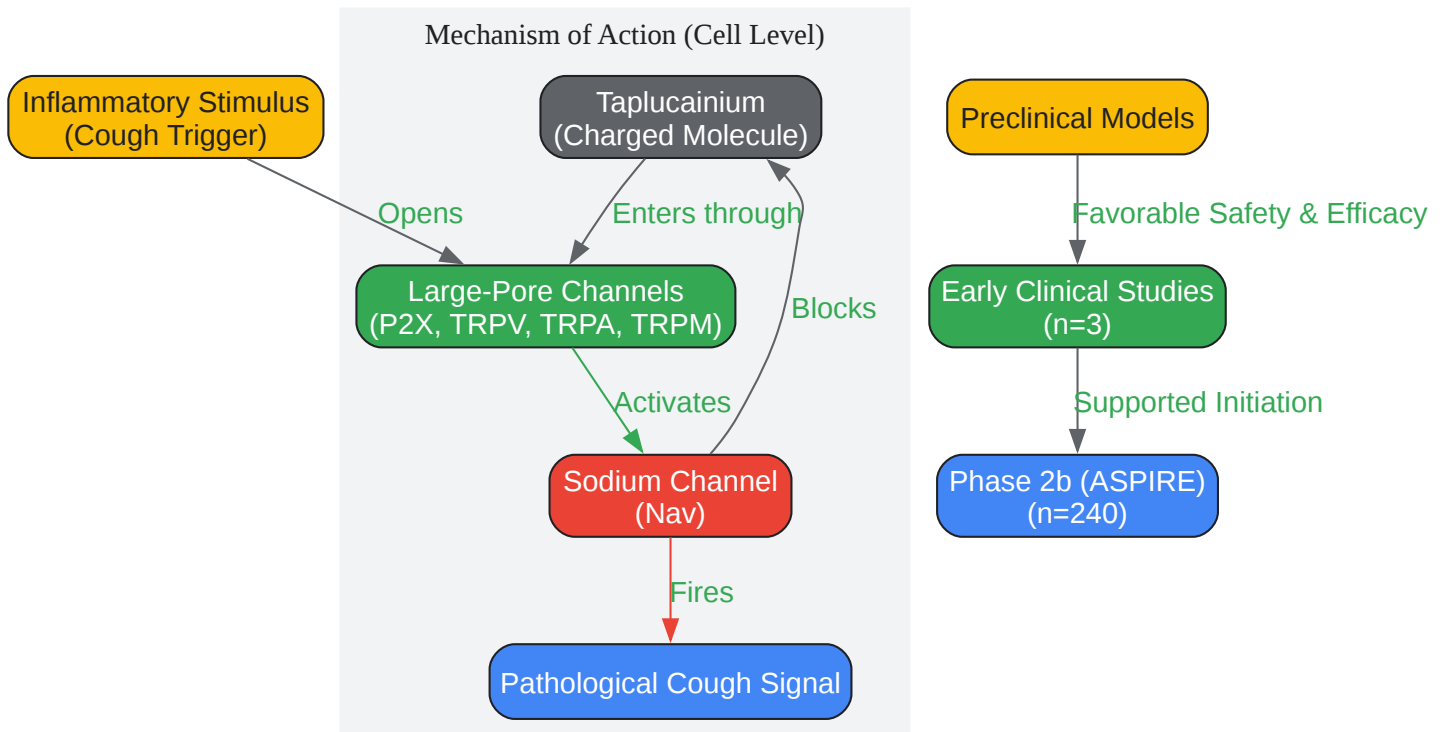
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Aspect	Summary of Findings
Drug Name	Taplucainium (formerly NTX-1175) [1]
Company/Developer	Nocion Therapeutics [1]
Mechanism of Action	Novel, charged sodium channel blocker; a "nocion" that selectively silences activated nociceptors. It enters nociceptors through open large-pore channels (P2X, TRPV, TRPA, TRPM) and blocks sodium channels downstream [1].
Formulation	Dry powder for inhalation [1]

| **Preclinical Efficacy** | • Showed **significant antitussive effects** in preclinical models of cough [1]. • Demonstrated **complete inhibition of cough response** in preclinical models [1]. | | **Clinical Status** | Positive results from preclinical models and **three clinical studies** supported the initiation of a Phase 2b trial [1]. | | **Phase 2b Trial (ASPIRE)** | A randomized, double-blind, placebo-controlled study in **240 chronic cough patients**. First patient was dosed in the second half of 2024 [1]. | | **Reported Safety Profile** | Favorable safety profile based on early clinical studies [1]. |

Mechanism of Action and Development Pathway

The following diagram illustrates the unique mechanism of action of Taplucainium and its position in the drug development pathway, as described by Nocion Therapeutics.



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Taplucainium's pathway from cellular mechanism to clinical development.

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References

1. Nocion Therapeutics Presents Data on Preclinical and Clinical... [businesswire.com]

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